A Comprehensive Spectroscopic Guide to 1H-Indole, 3-(2-imidazolin-2-ylmethyl)-

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Compound of Interest

Compound Name:	*1H-Indole, 3-(2-imidazolin-2-ylmethyl)-*
CAS No.:	*19853-01-1*
Cat. No.:	*B15070009*

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Abstract

This technical guide provides a detailed analysis of the key spectroscopic characteristics of **1H-Indole, 3-(2-imidazolin-2-ylmethyl)-**, a heterocyclic compound of interest in medicinal chemistry and drug development. While experimental data for this specific molecule is not widely published, this document, grounded in established principles of spectroscopy and data from closely related analogues, presents a robust, predictive framework for its characterization. We will delve into the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights into experimental design, spectral interpretation, and the structural information that can be gleaned from each technique. This guide is intended for researchers, scientists, and drug development professionals requiring a foundational understanding of this molecule's analytical profile.

Introduction to **1H-Indole, 3-(2-imidazolin-2-ylmethyl)-**

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1H-Indole, 3-(2-imidazolin-2-ylmethyl)- belongs to a class of compounds that feature both an indole and an imidazoline moiety. The indole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic drugs. The imidazoline ring, similarly, is a key component in various pharmacologically active agents, notably as an α-adrenergic agonist. The combination of these two heterocyclic systems in a single molecule suggests a rich potential for biological activity, making its unambiguous structural confirmation paramount.

The molecular formula for this compound is $C_{12}H_{13}N_3$, with a molecular weight of approximately 199.25 g/mol .[1] Accurate spectroscopic analysis is the gold standard for confirming the identity, purity, and structure of newly synthesized batches of such compounds.

Molecular Structure and Numbering Scheme

To facilitate a clear discussion of the spectroscopic data, the following IUPAC-recommended numbering scheme will be used throughout this guide.

Caption: Molecular structure and numbering of **1H-Indole, 3-(2-imidazolin-2-ylmethyl)-**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **1H-Indole, 3-(2-imidazolin-2-ylmethyl)-**, both ^{1}H and ^{13}C NMR will provide definitive structural information.

Experimental Protocol: NMR Data Acquisition

A standardized protocol for acquiring NMR spectra is crucial for reproducibility.

Methodology:

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$). DMSO-d_6 is often preferred for indole-containing compounds as it can help in observing the exchangeable N-H protons.
- Instrument: A 400 MHz (or higher) NMR spectrometer is recommended for good signal dispersion.

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- ^{1}H NMR Acquisition:
  - Pulse Program: Standard single-pulse sequence.
  - Spectral Width: -2 to 12 ppm.
  - Number of Scans: 16-32 scans, depending on sample concentration.
  - Reference: Tetramethylsilane (TMS) at 0.00 ppm or the residual solvent peak (e.g., DMSO at ~2.50 ppm).
- ^{13}C NMR Acquisition:
  - Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).
  - Spectral Width: 0 to 180 ppm.
  - Number of Scans: 1024-4096 scans, as ^{13}C has a low natural abundance.
  - Reference: Residual solvent peak (e.g., DMSO-d_6 at ~39.52 ppm).
- 2D NMR (Optional but Recommended): Experiments like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be performed to unambiguously assign proton and carbon signals, respectively.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum is expected to show distinct signals for the indole ring, the methylene bridge, and the imidazoline ring. The predicted chemical shifts (in DMSO-d_6) are summarized below.

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Proton Assignment	Predicted δ (ppm)	Multiplicity	Integration	Notes
H1 (Indole N-H)	10.8 - 11.2	broad singlet	1H	Exchangeable with D_2O.
H7	7.5 - 7.6	doublet	1H	Aromatic proton ortho to the indole nitrogen.
H4	7.3 - 7.4	doublet	1H	Aromatic proton on the benzene portion.
H2	7.1 - 7.2	singlet/doublet	1H	Proton on the indole pyrrole ring.
H5, H6	6.9 - 7.1	multiplet	2H	Overlapping aromatic protons.
H1', H3' (Imidazoline N-H)	6.5 - 7.0	broad singlet	2H	Exchangeable with D_2O.
H8 (CH_2)	3.8 - 4.0	singlet	2H	Methylene bridge protons.
H4', H5' (CH_2CH_2)	3.5 - 3.7	singlet	4H	Aliphatic protons of the imidazoline ring.

Causality Behind Predictions: The chemical shifts are predicted based on the known electronic environment of indole and imidazoline systems.[2][3] Aromatic protons of the indole ring appear in the typical downfield region (6.9-7.6 ppm). The indole N-H proton is significantly deshielded due to resonance and appears at a very high chemical shift. The methylene bridge (H8) is adjacent to two electron-withdrawing systems (indole C3 and imidazoline C2'), placing it around 3.8-4.0 ppm. The four equivalent protons of the imidazoline CH_2 groups are expected to appear as a singlet due to rapid conformational averaging.

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Predicted ^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum will provide a count of the unique carbon environments.

Carbon Assignment	Predicted δ (ppm)	Notes
C2' (Imidazoline C=N)	160 - 165	The most downfield carbon due to its imine character.
C7a (Indole)	136 - 137	Aromatic quaternary carbon.
C3a (Indole)	127 - 128	Aromatic quaternary carbon.
C2 (Indole)	123 - 125	Aromatic CH carbon.
C5, C6 (Indole)	118 - 122	Aromatic CH carbons, may be overlapping.
C4 (Indole)	111 - 112	Aromatic CH carbon.
C7 (Indole)	110 - 111	Aromatic CH carbon.
C3 (Indole)	108 - 110	Quaternary carbon attached to the side chain.
C4', C5' (Imidazoline)	45 - 50	Aliphatic carbons of the imidazoline ring.
C8 (Methylene)	25 - 30	Aliphatic carbon of the methylene bridge.

Expertise & Trustworthiness: The prediction places the imidazoline C2' carbon significantly downfield, which is characteristic of a carbon double-bonded to two nitrogen atoms. The indole carbons are assigned based on extensive literature data for 3-substituted indoles.[4][5] The upfield signals correspond to the sp^3 hybridized carbons of the methylene bridge and the imidazoline ring.

Infrared (IR) Spectroscopy

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IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule.

Experimental Protocol: IR Data Acquisition

Methodology:

- Sample Preparation: The spectrum can be acquired using a KBr (potassium bromide) pellet or an Attenuated Total Reflectance (ATR) accessory. For a KBr pellet, a small amount of the solid sample is ground with dry KBr and pressed into a transparent disk. ATR is often simpler, requiring only a small amount of solid sample to be placed directly on the crystal.
- Instrument: A Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition:
  - Range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Scans: 16-32 scans.
  - A background spectrum of air (or the empty ATR crystal) is collected first and automatically subtracted from the sample spectrum.

Predicted IR Spectral Data

The key vibrational frequencies expected for **1H-Indole, 3-(2-imidazolin-2-ylmethyl)-** are listed below.

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Vibrational Mode	Predicted Frequency (cm^{-1})	Intensity
N-H Stretch (Indole & Imidazoline)	3400 - 3200	Medium-Strong, Broad
Aromatic C-H Stretch	3100 - 3000	Medium
Aliphatic C-H Stretch	2950 - 2850	Medium
C=N Stretch (Imidazoline)	1650 - 1600	Strong
Aromatic C=C Stretch	1600 - 1450	Medium-Strong (multiple bands)
C-N Stretch	1350 - 1250	Medium

Authoritative Grounding: These predictions are based on well-established correlation tables and data from similar indole and imidazole-containing structures.[2][4][6] The broad N-H stretching band is a hallmark of these compounds. The strong C=N stretch is a key diagnostic peak for the imidazoline ring, while the series of bands between 1600-1450 cm^{-1} confirms the presence of the aromatic indole system.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, offering crucial confirmation of its identity.

Experimental Protocol: MS Data Acquisition

Methodology:

- Ionization Method: Electrospray Ionization (ESI) is a suitable soft ionization technique that is likely to yield the protonated molecular ion $[M+H]^+$. Electron Ionization (EI) could also be used but may cause more extensive fragmentation.
- Mass Analyzer: A Quadrupole, Time-of-Flight (TOF), or Orbitrap analyzer can be used. High-resolution mass spectrometry (HRMS) is recommended to confirm the elemental composition.

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- Sample Introduction: The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and infused directly into the ion source or introduced via Liquid Chromatography (LC).

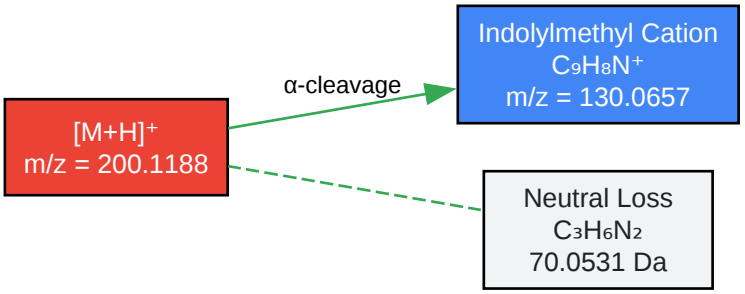
Predicted Mass Spectrum

- Molecular Formula: $C_{12}H_{13}N_3$
- Monoisotopic Mass: 199.1110 Da
- Predicted $[M+H]^+$ (ESI-MS): m/z 200.1188

High-Resolution MS (HRMS): An experimental m/z value of 200.1188 ± 5 ppm would confirm the elemental composition $C_{12}H_{14}N_3^+$.

Proposed Fragmentation Pathway

The primary fragmentation is expected to occur at the benzylic C3-C8 bond, which is the weakest link between the two heterocyclic systems. This cleavage leads to the formation of a stable indolyl-methyl cation.



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Caption: Proposed primary fragmentation of the $[M+H]^+$ ion.

Expert Rationale: The most probable fragmentation pathway involves the cleavage of the C3-C8 bond. This is because the resulting cation (m/z 130.0657) is highly stabilized by the resonance of the indole ring, making it a very favorable fragmentation product. This fragment is a classic diagnostic ion for 3-substituted indoles.[7] The other part of the molecule would be lost as a neutral imidazoline fragment.

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Conclusion

This guide presents a detailed, predictive spectroscopic profile of **1H-Indole, 3-(2-imidazolin-2-ylmethyl)-**. By synthesizing data from analogous structures and applying first principles of spectroscopy, we have established the expected NMR, IR, and MS signatures. The key identifiers include the downfield indole N-H proton in ^{1}H NMR, the characteristic C=N carbon signal in ^{13}C NMR, a strong C=N stretching vibration in the IR spectrum, and a dominant fragment ion at m/z 130 in the mass spectrum. This comprehensive guide serves as a valuable resource for the identification and characterization of this and structurally related compounds in a research and development setting.

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